

Comparative Analysis of Strontium Phosphide and Calcium Phosphide: A Guide for Researchers

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Compound of Interest

Compound Name: *STRONTIUM PHOSPHIDE*

CAS No.: *12504-16-4*

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An in-depth comparison of the chemical properties, synthesis, performance, and applications of **strontium phosphide** (Sr_3P_2) and calcium phosphide (Ca_3P_2), providing researchers, scientists, and drug development professionals with essential data for informed decision-making.

Strontium phosphide and calcium phosphide are inorganic compounds that exhibit distinct properties, making them suitable for a range of specialized applications. While both are alkaline earth metal phosphides and share some chemical similarities, their performance characteristics and primary uses differ significantly. This guide provides a comprehensive comparative analysis of these two compounds, supported by experimental data and detailed methodologies, to assist researchers in selecting the appropriate material for their specific needs.

Physicochemical Properties: A Side-by-Side Comparison

Strontium phosphide (Sr_3P_2) and calcium phosphide (Ca_3P_2) are crystalline solids with notable differences in their physical and chemical characteristics. These properties are summarized in the table below.

Property	Strontium Phosphide (Sr_3P_2)	Calcium Phosphide (Ca_3P_2)
Molecular Formula	Sr_3P_2	Ca_3P_2
Molar Mass	324.8 g/mol [1]	182.18 g/mol [2]
Appearance	Black crystalline material[3]	Red-brown crystalline powder or grey lumps[2]
Density	2.68 g/cm ³ [3]	2.51 g/cm ³ [2]
Melting Point	Thermally stable at high temperatures[3]	~1600 °C[2]
Crystal Structure	Cubic[3]	A high-temperature hexagonal form (Mn_5Si_3 type) has been characterized. The room temperature structure is not fully confirmed but is distinct. [4]
Solubility in Water	Decomposes[3]	Decomposes[2]

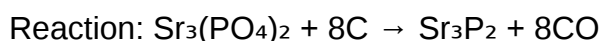
Synthesis and Experimental Protocols

The synthesis of both **strontium phosphide** and calcium phosphide can be achieved through several high-temperature methods. The choice of method often depends on the desired purity, scale, and available starting materials.

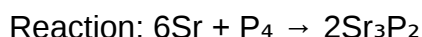
Synthesis of Strontium Phosphide (Sr_3P_2)

Two primary methods are reported for the synthesis of **strontium phosphide**:

- **Carbothermal Reduction of Strontium Phosphate:** This method involves heating strontium phosphate with a carbon source, such as soot, in an arc furnace.[3]



- Direct Reaction of Elements: Strontium metal is reacted with red phosphorus at elevated temperatures.[3]



A general laboratory-scale protocol for the direct reaction method is as follows:

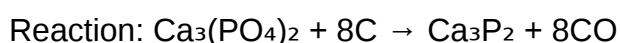
Experimental Protocol: Direct Synthesis of Sr_3P_2

- Reactant Preparation: Stoichiometric amounts of high-purity strontium metal and red phosphorus are weighed in an inert atmosphere glovebox.
- Mixing: The reactants are thoroughly mixed to ensure a homogeneous reaction mixture.
- Reaction Setup: The mixture is placed in an alumina crucible, which is then sealed in a quartz tube under vacuum or an inert atmosphere (e.g., argon).
- Heating Profile: The quartz tube is placed in a tube furnace and heated to a high temperature (specific temperature profiles would need to be determined experimentally but would likely be in the range of 600-800°C) for several hours to ensure complete reaction.
- Cooling and Characterization: The furnace is slowly cooled to room temperature. The resulting product is then characterized using techniques such as X-ray diffraction (XRD) to confirm the formation of Sr_3P_2 .

Synthesis of Calcium Phosphide (Ca_3P_2)

The industrial production of calcium phosphide commonly utilizes carbothermal reduction. Direct elemental reaction is also a viable laboratory method.

- Carbothermal Reduction of Calcium Phosphate: This is a prevalent industrial method where calcium phosphate is reduced by carbon at high temperatures.[2]



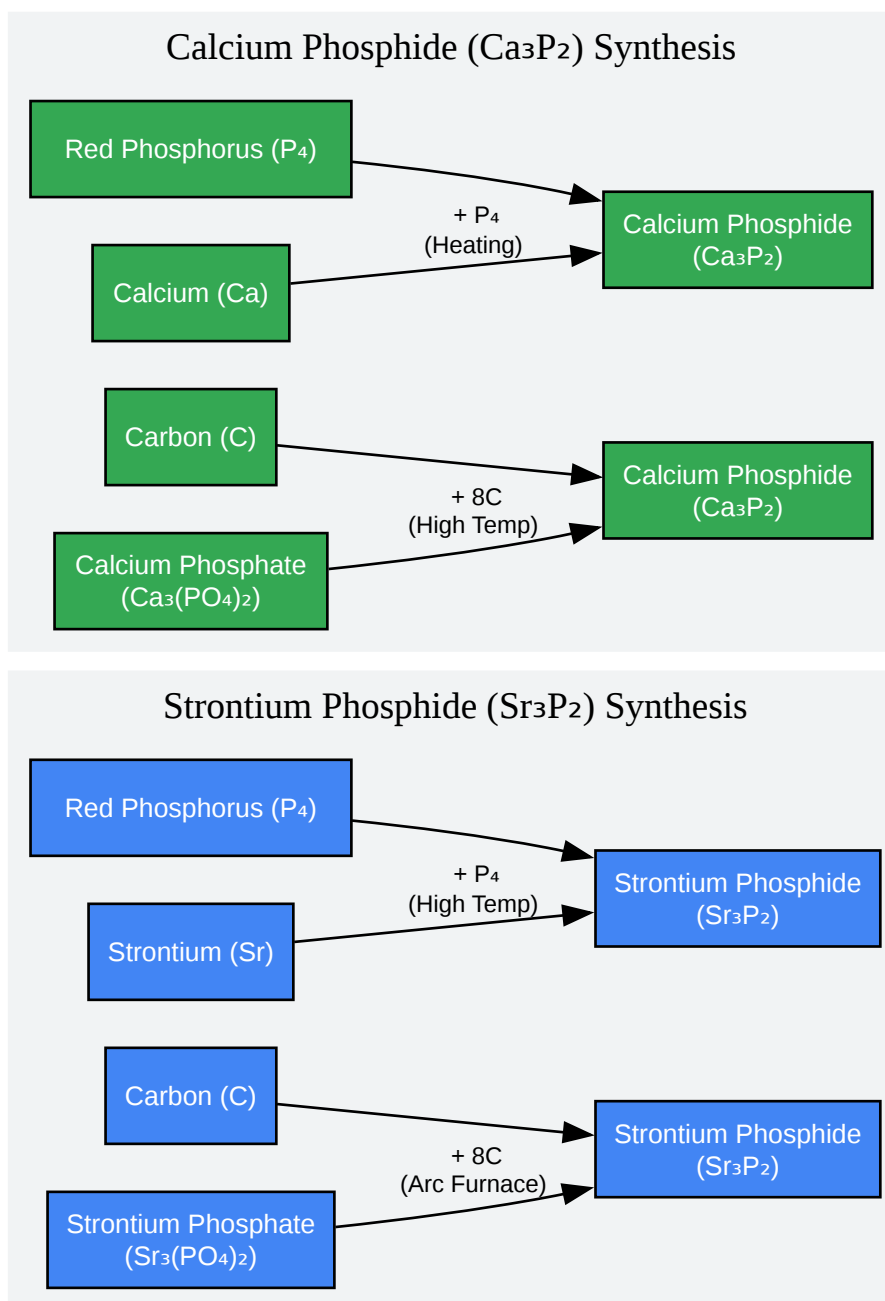
- Direct Reaction of Elements: Calcium metal is reacted directly with red phosphorus.[5]

Reaction: $6\text{Ca} + \text{P}_4 \rightarrow 2\text{Ca}_3\text{P}_2$

Experimental Protocol: Direct Synthesis of Ca_3P_2

A straightforward laboratory synthesis of calcium phosphide via direct reaction of the elements can be performed as follows:

- **Reactant Preparation:** Weigh out 1 gram of red phosphorus and 0.5 grams of calcium metal in a fume hood.[5]
- **Mixing:** Combine the calcium and red phosphorus in a test tube and mix them thoroughly.[5]
- **Initiation of Reaction:** Gently heat the bottom of the test tube using a torch to provide the activation energy for the reaction.[5] The reaction is exothermic and will proceed rapidly once initiated.
- **Cooling and Product Recovery:** Allow the test tube to cool completely. The resulting solid is calcium phosphide.[5]



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Caption: Comparative pathways for the synthesis of **Strontium Phosphide** and Calcium Phosphide.

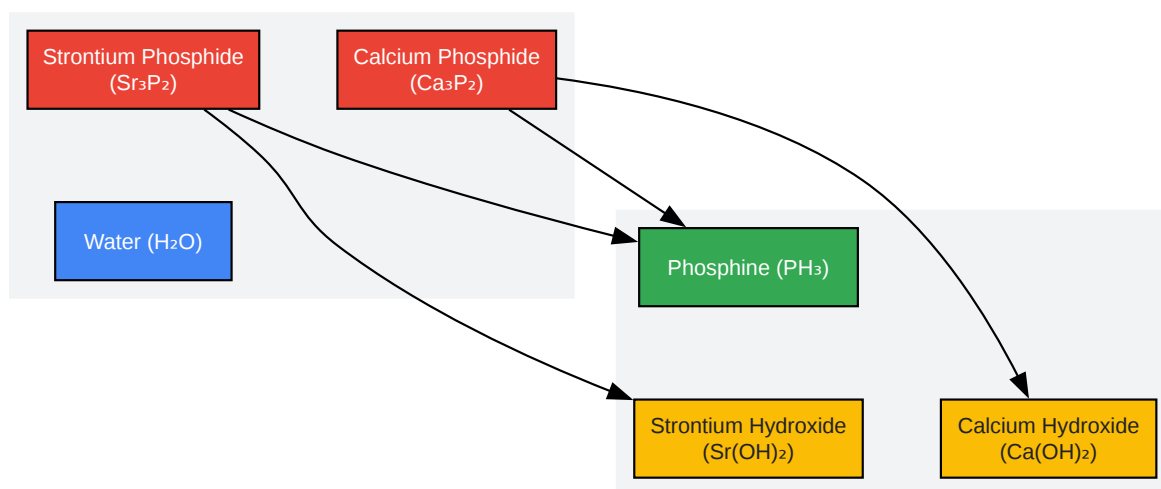
Reactivity and Performance

A key characteristic of both strontium and calcium phosphide is their reactivity with water to produce phosphine (PH_3), a toxic and flammable gas. This reaction is the basis for some of their applications.

Reaction with Water:

- $\text{Sr}_3\text{P}_2 + 6\text{H}_2\text{O} \rightarrow 3\text{Sr}(\text{OH})_2 + 2\text{PH}_3$ ^[3]
- $\text{Ca}_3\text{P}_2 + 6\text{H}_2\text{O} \rightarrow 3\text{Ca}(\text{OH})_2 + 2\text{PH}_3$

While quantitative, directly comparative data on the hydrolysis rates of Sr_3P_2 and Ca_3P_2 under identical conditions is scarce in the available literature, the general reactivity of alkaline earth metal phosphides suggests that the reaction kinetics are influenced by factors such as particle size, temperature, and pH.



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Caption: Hydrolysis reaction of Strontium and Calcium Phosphide with water to produce phosphine gas.

Applications

The distinct properties of strontium and calcium phosphide lead to their application in different fields.

Strontium Phosphide: Semiconductor Applications

Strontium phosphide is noted for its use as a semiconductor in high-power, high-frequency applications and in laser diodes. Recent research has also explored **strontium phosphide**-based materials as potential electrides, which are ionic crystals where electrons serve as anions.[6] The specific performance metrics, such as electron mobility and bandgap, would be dependent on the specific formulation and crystal quality of the material.

Calcium Phosphide: Rodenticide and Pyrotechnics

Calcium phosphide is widely used as a rodenticide.[2] When ingested by a rodent, the phosphide reacts with stomach acid to produce phosphine gas, which is lethal. The efficacy of phosphide-based rodenticides is well-documented, though comparative studies with other metal phosphides often focus on more commonly used alternatives like zinc phosphide and aluminum phosphide.[7][8]

In pyrotechnics, calcium compounds are used to produce orange colors, while strontium compounds produce red colors.[9] While the phosphides themselves are less common than carbonates or nitrates for this purpose, their reactive nature could potentially be utilized in specific formulations.

Safety and Handling

Both **strontium phosphide** and calcium phosphide are hazardous materials that must be handled with appropriate safety precautions. The primary hazard is their reaction with water or moisture to produce highly toxic and flammable phosphine gas.

General Safety Precautions:

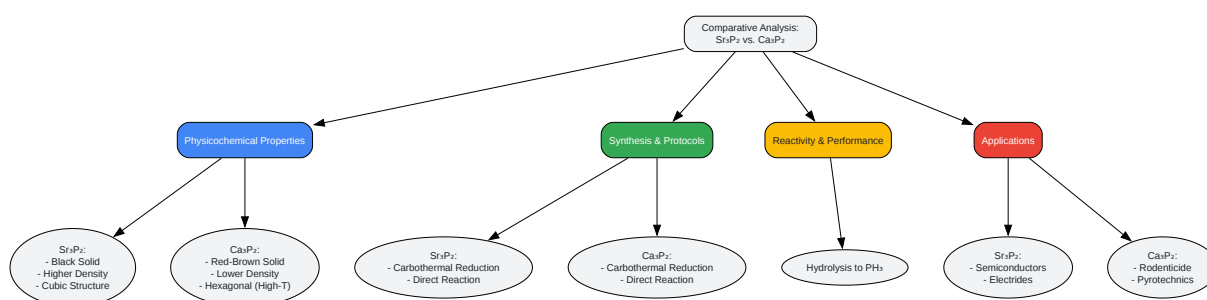
- Handle in a well-ventilated fume hood.
- Store in a cool, dry place away from moisture.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

- In case of fire, use a dry chemical extinguisher. Do not use water.

Conclusion

Strontium phosphide and calcium phosphide, while both alkaline earth metal phosphides, exhibit distinct properties that dictate their primary applications. **Strontium phosphide's** semiconducting properties make it a material of interest for advanced electronic applications. In contrast, calcium phosphide's high reactivity with water to produce toxic phosphine gas is leveraged in its use as a potent rodenticide and in pyrotechnics.

For researchers, the choice between these two compounds will be driven by the specific performance requirements of their application. Further research into the quantitative aspects of their reactivity and performance in their respective fields will be valuable for the development of new technologies.



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Caption: Logical relationship between the comparative aspects of Sr_3P_2 and Ca_3P_2 .

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